

# Diazald: A Comprehensive Technical Guide to its Chemical Properties and Solubility

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## Compound of Interest

Compound Name: *Diazald*

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## Introduction

**Diazald**, with the IUPAC name N,4-dimethyl-N-nitrosobenzenesulfonamide, is a pale yellow crystalline solid widely utilized in organic synthesis.<sup>[1]</sup> It is most recognized as a stable and convenient precursor for the in-situ generation of diazomethane, a versatile but hazardous reagent.<sup>[2][3]</sup> This technical guide provides an in-depth overview of the core chemical properties and solubility characteristics of **Diazald**, presenting quantitative data in structured tables, detailing relevant experimental protocols, and illustrating key processes through logical diagrams.

## Chemical Properties

The fundamental chemical and physical properties of **Diazald** are summarized in the table below, providing a concise reference for laboratory use.

Property	Value	Reference(s)
IUPAC Name	N,4-dimethyl-N-nitrosobenzenesulfonamide	[1][4]
Synonyms	Diazald, N-Methyl-N-nitroso-p-toluenesulfonamide	[1][2][4][5]
CAS Number	80-11-5	[5]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub> S	[1][3]
Molecular Weight	214.24 g/mol	[1][3]
Appearance	Pale yellow crystalline powder	[1][4]
Melting Point	61-62 °C	[1][3]
Boiling Point	Not available (decomposes)	
Density	Not available	

## Solubility Profile

**Diazald** exhibits negligible solubility in water but is soluble in a range of common organic solvents.[1][4][6][7] This differential solubility is crucial for its use in the generation of diazomethane, which is typically performed in a biphasic system. While precise quantitative solubility data is not readily available in the literature, its qualitative solubility is well-established.

Solvent	Solubility	Reference(s)
Water	Insoluble/Negligible	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Ethanol	Soluble	<a href="#">[6]</a> <a href="#">[7]</a>
Diethyl Ether	Soluble	<a href="#">[6]</a> <a href="#">[7]</a>
Petroleum Ether	Soluble	<a href="#">[6]</a> <a href="#">[7]</a>
Benzene	Soluble	<a href="#">[6]</a> <a href="#">[7]</a>
Chloroform	Soluble	<a href="#">[6]</a> <a href="#">[7]</a>
Carbon Tetrachloride	Soluble	<a href="#">[6]</a> <a href="#">[7]</a>
Acetone	Soluble	<a href="#">[1]</a>
Dimethylformamide (DMF)	Soluble	<a href="#">[1]</a>

## Experimental Protocols

### Determination of Melting Point

Objective: To determine the melting point range of **Diazald** using a standard laboratory apparatus.

Methodology:

- A small, finely powdered sample of **Diazald** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.

- The temperature at which the entire solid has melted is recorded as the end of the melting range.
- The observed melting range is then compared to the literature value.



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#### *Melting Point Determination Workflow for **Diazald**.*

## Generation of Diazomethane from Diazald

Objective: To safely generate a solution of diazomethane from **Diazald** for use in organic synthesis. This procedure should be performed in a well-ventilated fume hood with appropriate safety precautions.

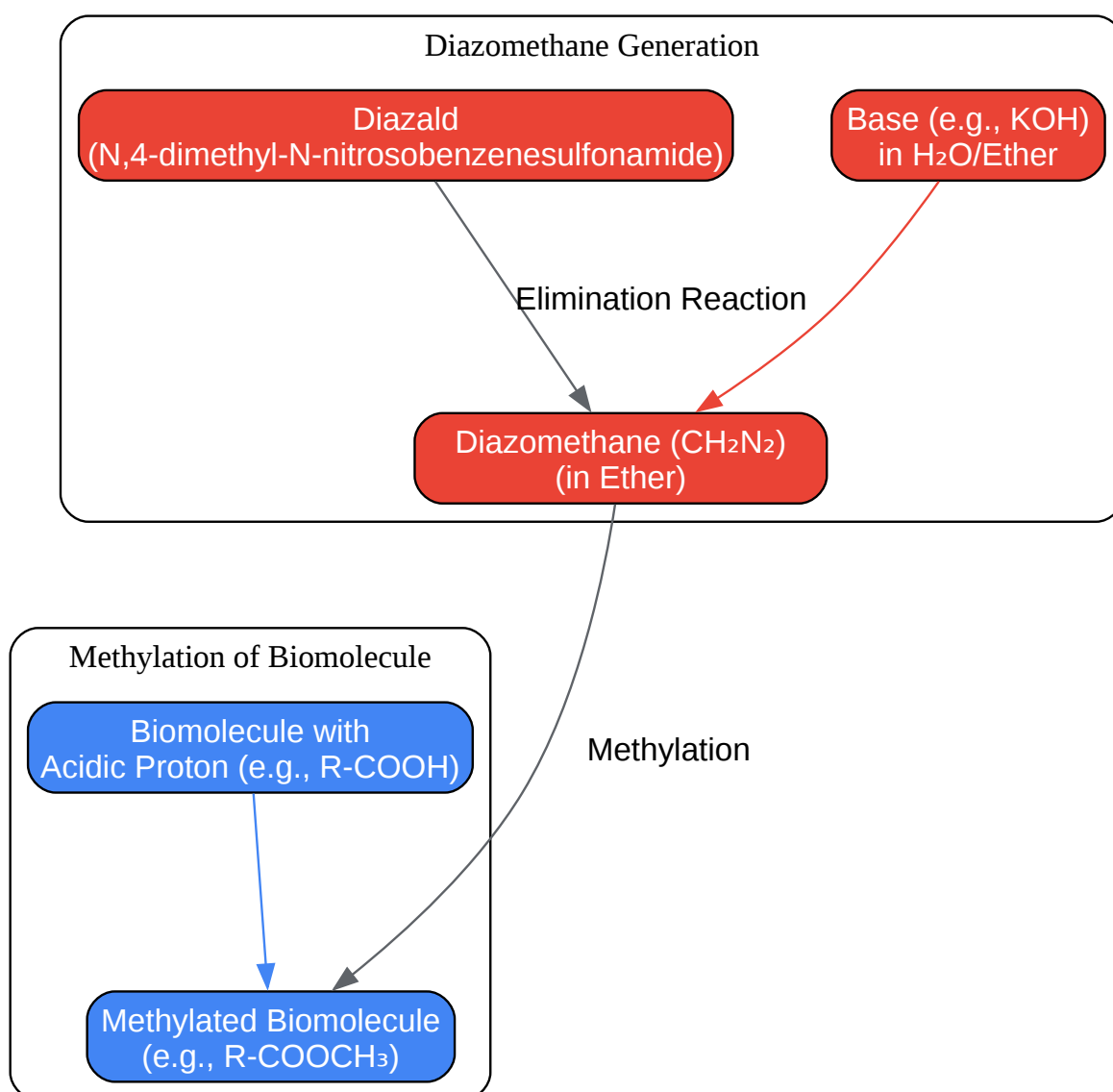
#### Methodology:

- A two-phase system is prepared, typically consisting of an aqueous solution of a strong base (e.g., potassium hydroxide) and an organic solvent in which **Diazald** is soluble (e.g., diethyl ether).[3]
- The reaction vessel is equipped with a dropping funnel and a condenser.
- A solution of **Diazald** in the organic solvent is added dropwise from the dropping funnel to the stirred, heated biphasic mixture.[3]
- Upon contact with the base, **Diazald** undergoes an elimination reaction to generate diazomethane.
- The volatile diazomethane co-distills with the organic solvent and is collected in a cooled receiving flask.

- The resulting diazomethane solution is a yellow color and should be used immediately without storage.

## Logical Relationships and Reaction Pathways

**Diazald**'s primary significance lies in its role as a precursor to diazomethane. Diazomethane is a potent methylating agent that can react with various functional groups present in biological macromolecules, such as carboxylic acids on proteins or nucleobases in DNA. This methylation can alter the structure and function of these biomolecules.



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*Generation of Diazomethane from **Diazald** and Subsequent Methylation of a Biomolecule.*

The diagram above illustrates the two-stage process: the chemical conversion of **Diazald** to diazomethane, followed by the reaction of diazomethane with a generic biomolecule containing an acidic proton, resulting in its methylation. The mechanism of methylation by diazomethane typically involves the protonation of diazomethane by the acidic proton of the substrate, followed by a nucleophilic attack of the resulting conjugate base on the methyl group, with the liberation of nitrogen gas.<sup>[8][9]</sup>

## Conclusion

**Diazald** serves as a critical reagent in organic chemistry, primarily as a safe and efficient source of diazomethane. Its well-defined chemical properties and predictable solubility behavior in organic solvents facilitate its use in various synthetic applications. Understanding these core characteristics is essential for its effective and safe handling in research, and drug development settings.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. Sciencemadness Discussion Board - Synthesis of Diazald - Powered by XMB 1.9.11 [sciencemadness.org]
- 3. Diazald - Wikipedia [en.wikipedia.org]
- 4. Diazald | C<sub>8</sub>H<sub>10</sub>N<sub>2</sub>O<sub>3</sub>S | CID 6628 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. parchem.com [parchem.com]
- 6. pure.mpg.de [pure.mpg.de]
- 7. pure.mpg.de [pure.mpg.de]

- 8. homework.study.com [homework.study.com]
- 9. Mechanism of the diazomethane alkylation of a carboxylic acid. - Henry Rzepa's Blog Henry Rzepa's Blog [ch.ic.ac.uk]
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